

Application Notes and Protocols for Immunostaining of Lactosylceramide in Tissue Sections

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: *Lactosylceramide*

Cat. No.: *B164483*

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Introduction

Lactosylceramide (LacCer), a glycosphingolipid composed of a ceramide backbone and a lactose head group, is a critical intermediate in the biosynthesis of a wide array of complex glycosphingolipids. Beyond its structural role, LacCer functions as a bioactive lipid second messenger, implicated in a variety of cellular processes including inflammation, cell proliferation, and signal transduction.[1] Dysregulation of LacCer metabolism has been associated with several pathological conditions, including cancer and inflammatory diseases.[2] [3] Immunohistochemistry (IHC) is a powerful technique to visualize the distribution and abundance of LacCer in tissue sections, providing valuable insights into its role in disease pathogenesis and as a potential biomarker.

This document provides detailed application notes and protocols for the successful immunostaining of **Lactosylceramide** in formalin-fixed, paraffin-embedded (FFPE) tissue sections.

Data Presentation

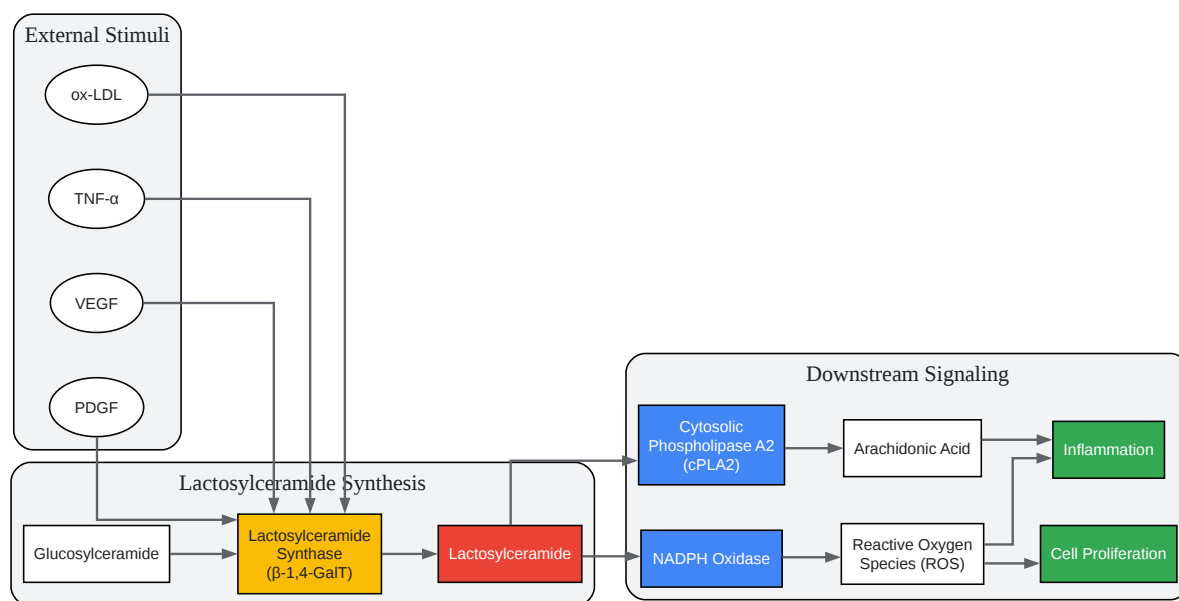
The following table summarizes the observed changes in **Lactosylceramide** expression in colorectal cancer and inflammatory bowel disease based on immunohistochemical and

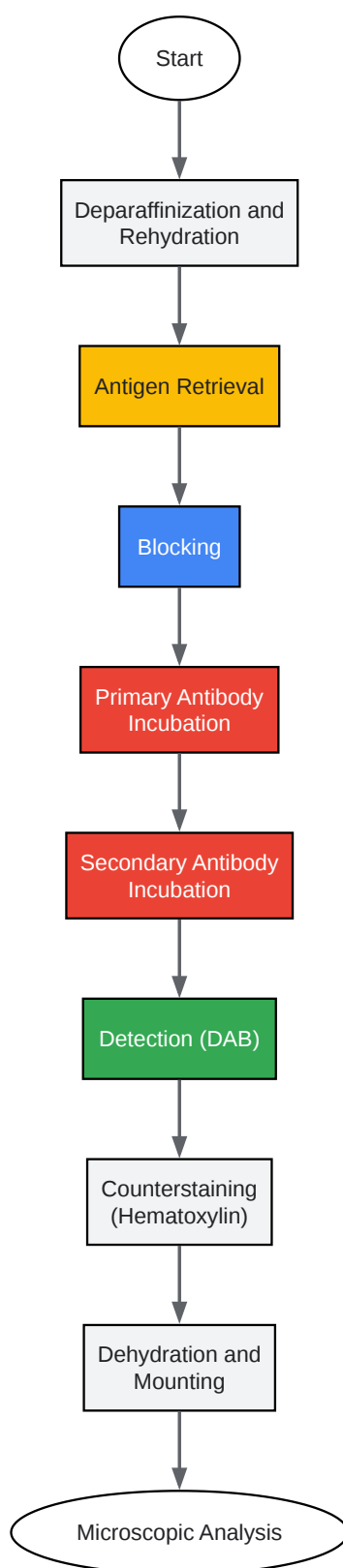
biochemical studies.

| Disease State | Tissue Type | Observation | Method | Reference |
|---|-------------------------|---|--|-----------|
| Colorectal Cancer | Human Colorectal Tumor | Increased expression of β -1,4-GalT-V (LacCer synthase) and its product, lactosylceramide, compared to normal tissue. | qRT-PCR, IHC, ELISA | [2] |
| Inflammatory Bowel Disease (Crohn's Disease) | Human Intestinal Mucosa | Increased concentrations of lactosylceramide compared to ulcerative colitis and control tissues. | Scanning Densitometry of Chromatograms | [3] |
| Inflammatory Bowel Disease (Ulcerative Colitis) | Human Intestinal Mucosa | Lower concentrations of lactosylceramide compared to Crohn's disease. | Scanning Densitometry of Chromatograms | [3] |

Signaling Pathway of Lactosylceramide

Lactosylceramide is a key signaling molecule that can be synthesized through the action of β -1,4-galactosyltransferases (β -1,4-GalT) which add a galactose moiety to glucosylceramide. [1] Various external stimuli can activate LacCer synthase, leading to the generation of LacCer. This, in turn, can trigger downstream signaling cascades, primarily through the production of reactive oxygen species (ROS) and the activation of inflammatory pathways.[1]





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Address: 3281 E Guasti Rd

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Phone: (601) 213-4426

Email: info@benchchem.com